

5-Bromo-2-methylaniline: A Technical Guide to Physical Properties and Hazards

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Compound of Interest

Compound Name: 5-Bromo-2-methylaniline

Cat. No.: B1273131

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical properties and associated hazards of **5-Bromo-2-methylaniline**. The information is curated to support laboratory safety, handling procedures, and experimental design for professionals in research and drug development.

Core Physical and Chemical Properties

5-Bromo-2-methylaniline, also known as 5-Bromo-o-toluidine, is an aromatic amine with the chemical formula C_7H_8BrN .^{[1][2]} It presents as an amber-colored liquid under standard conditions.^[3] Quantitative physical and chemical data are summarized in the table below for ease of reference.

Property	Value	Source(s)
Molecular Weight	186.05 g/mol	[1]
Appearance	Amber Liquid	[3]
Melting Point	33 °C (lit.)	[1][4]
Boiling Point	139 °C @ 17 mmHg (lit.)	[1][4]
Density	1.49 g/mL at 25 °C (lit.)	[1][4]
Flash Point	110 °C / 230 °F (closed cup)	[1][3]
Refractive Index	n _{20/D} 1.614 (lit.)	[1][4]

Hazard Identification and Safety Information

5-Bromo-2-methylaniline is classified as a hazardous chemical and requires careful handling to mitigate risks.[3] The compound is harmful if swallowed, in contact with skin, or if inhaled.[2] [3] It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.[2][3] The target organ for single exposure toxicity is the respiratory system.[1][3]

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard summary:

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.[1][2]	P264: Wash face, hands and any exposed skin thoroughly after handling.[3] P270: Do not eat, drink or smoke when using this product.[5] P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1] P330: Rinse mouth.[5]
Acute Toxicity, Dermal (Category 4)	GHS07 (Exclamation Mark)	Warning	H312: Harmful in contact with skin.[2]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1] P312: Call a POISON CENTER or doctor if you feel unwell.[5] P362+P364:

Take off
contaminated
clothing and
wash it before
reuse.[5]

P261: Avoid
breathing
dust/fume/gas/mi
st/vapours/spray.
[2] P271: Use
only outdoors or
in a well-
ventilated area.
[5] P304+P340:
IF INHALED:
Remove person
to fresh air and
keep comfortable
for breathing.[1]

Acute Toxicity,
Inhalation
(Category 4)

GHS07
(Exclamation
Mark)

Warning

H332: Harmful if
inhaled.[2]

Skin
Corrosion/Irritatio
n (Category 2)

GHS07
(Exclamation
Mark)

Warning

H315: Causes
skin irritation.[1]
[3]

See P280,
P302+P352,
P362+P364
above.

Serious Eye
Damage/Eye
Irritation
(Category 2)

GHS07
(Exclamation
Mark)

Warning

H319: Causes
serious eye
irritation.[1][3]

P305+P351+P33
8: IF IN EYES:
Rinse cautiously
with water for
several minutes.
Remove contact
lenses, if present
and easy to do.
Continue rinsing.
[1][2]

Specific Target
Organ Toxicity —

GHS07
(Exclamation

Warning

H335: May
cause respiratory

See P261, P271,
P304+P340

Single Exposure (Category 3), Respiratory System	Mark)	irritation.[1][3]	above. P403+P233: Store in a well- ventilated place. Keep container tightly closed.
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Experimental Protocols

Standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals, are recommended for the accurate determination of physical properties. These guidelines ensure data consistency and international acceptance.

Melting Point Determination (Capillary Method)

This protocol is a general procedure based on the capillary method, a widely accepted technique for determining the melting point of a crystalline solid.

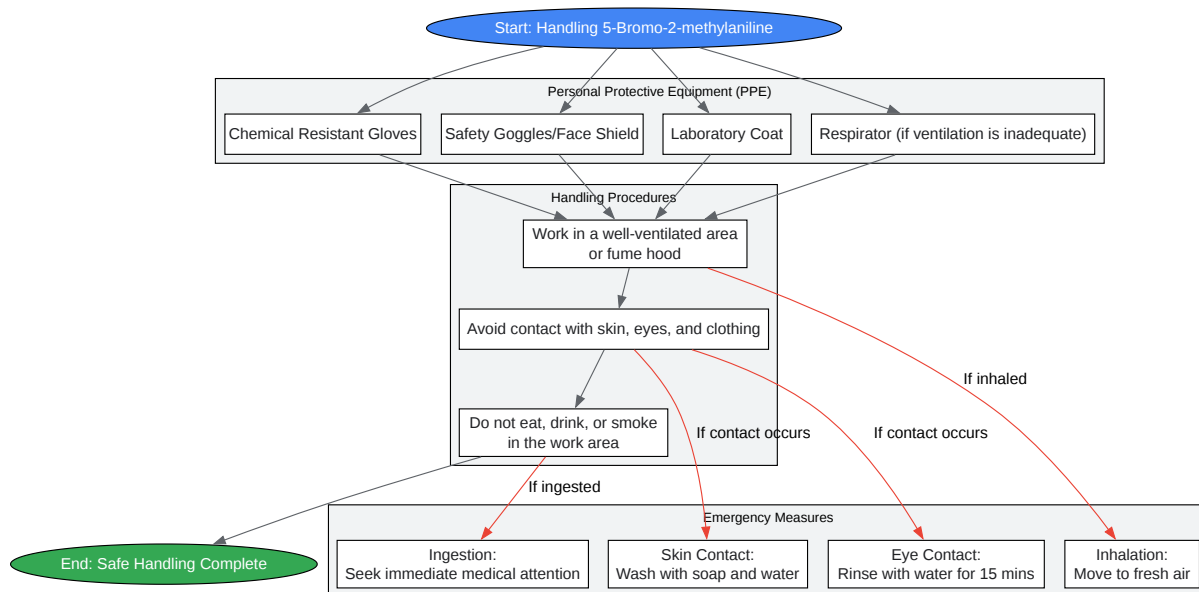
- **Sample Preparation:** Ensure the **5-Bromo-2-methylaniline** sample is crystalline. If it is in its liquid state, it should be cooled to induce crystallization. The solid sample should be finely powdered.
- **Capillary Tube Loading:** A small amount of the powdered sample is introduced into a thin-walled capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample at the bottom, aiming for a sample height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube setup, adjacent to a calibrated thermometer.
- **Heating and Observation:**
 - For an unknown melting point, a rapid initial heating can be performed to determine an approximate range.
 - For an accurate measurement, the sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.

- **Data Recording:** The temperature at which the first signs of melting are observed (the substance begins to liquefy) and the temperature at which the entire sample has melted are recorded. This range represents the melting point of the substance. A narrow melting point range (0.5-1 °C) is indicative of a pure compound.

Visualizations

Safety Protocol for Handling 5-Bromo-2-methylaniline

The following diagram illustrates the necessary safety precautions and personal protective equipment (PPE) to be used when working with **5-Bromo-2-methylaniline**, based on its hazard profile.

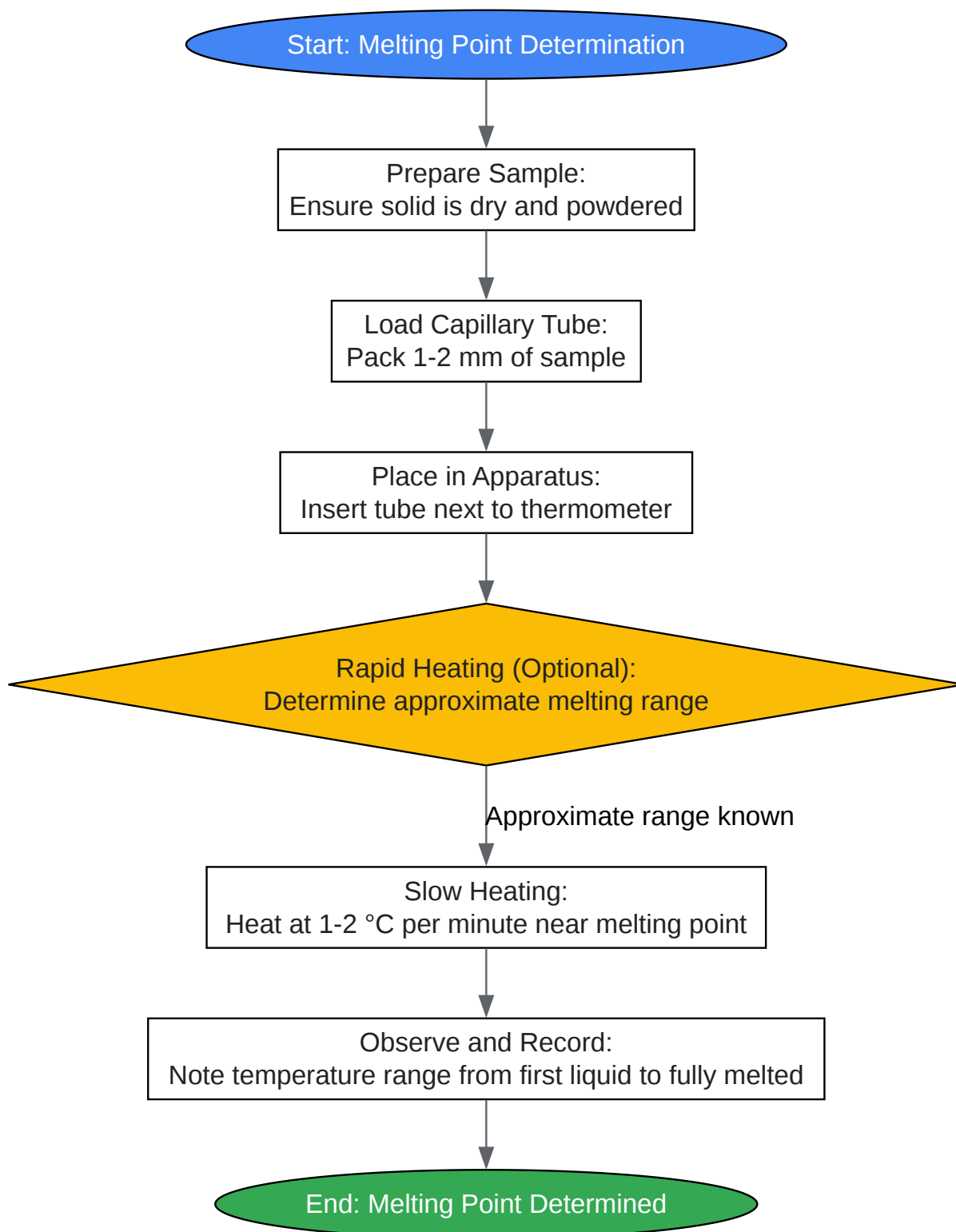


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Caption: Safety workflow for handling **5-Bromo-2-methylaniline**.

Experimental Workflow: Melting Point Determination

This diagram outlines the key steps in determining the melting point of a solid compound using the capillary method.



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Caption: Workflow for melting point determination.

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